

Essential Guide to the Proper Disposal of STING Agonist-21

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Compound of Interest

Compound Name: STING agonist-21

Cat. No.: B12382785

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For researchers and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides detailed procedures for the safe disposal of **STING agonist-21**, a potent immunomodulatory compound. Adherence to these guidelines is crucial for minimizing environmental impact and maintaining a safe research environment.

Chemical and Safety Data

STING agonist-21, identified by CAS number 2375419-35-3, is a non-nucleotide small molecule activator of the STING (Stimulator of Interferon Genes) pathway. Due to its biological activity, it requires careful handling and disposal. While a specific Safety Data Sheet (SDS) for **STING agonist-21** is not readily available in public domains, general safety precautions for potent small molecule compounds should be strictly followed.

Property	Data
CAS Number	2375419-35-3
Molecular Formula	C ₁₇ H ₁₁ F ₆ N ₅ O ₂
Molecular Weight	431.29 g/mol
Appearance	Solid powder
Storage	Store at -20°C

Step-by-Step Disposal Procedures

The proper disposal of **STING agonist-21**, as with any laboratory chemical, must comply with local, state, and federal regulations. The following steps provide a general framework for safe disposal.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves, when handling **STING agonist-21** in any form (solid or in solution).

2. Waste Segregation:

- Solid Waste:
 - Collect any unused or expired **STING agonist-21** powder in its original container or a clearly labeled, sealed container.
 - Contaminated materials such as weighing paper, pipette tips, and gloves should be collected in a designated, sealed plastic bag or container labeled "Hazardous Chemical Waste" and "**STING agonist-21**."
- Liquid Waste:
 - Solutions containing **STING agonist-21** should be collected in a dedicated, sealed, and clearly labeled waste container.
 - Do not mix this waste with other chemical waste streams unless compatibility has been verified. The container should be labeled as "Hazardous Chemical Waste" and specify the contents, including the solvent used.

3. Decontamination:

- Decontaminate any surfaces or non-disposable equipment that have come into contact with **STING agonist-21**. A common procedure involves wiping surfaces with a suitable solvent (e.g., 70% ethanol), followed by a detergent solution. All cleaning materials must be disposed of as hazardous waste.

4. Waste Storage:

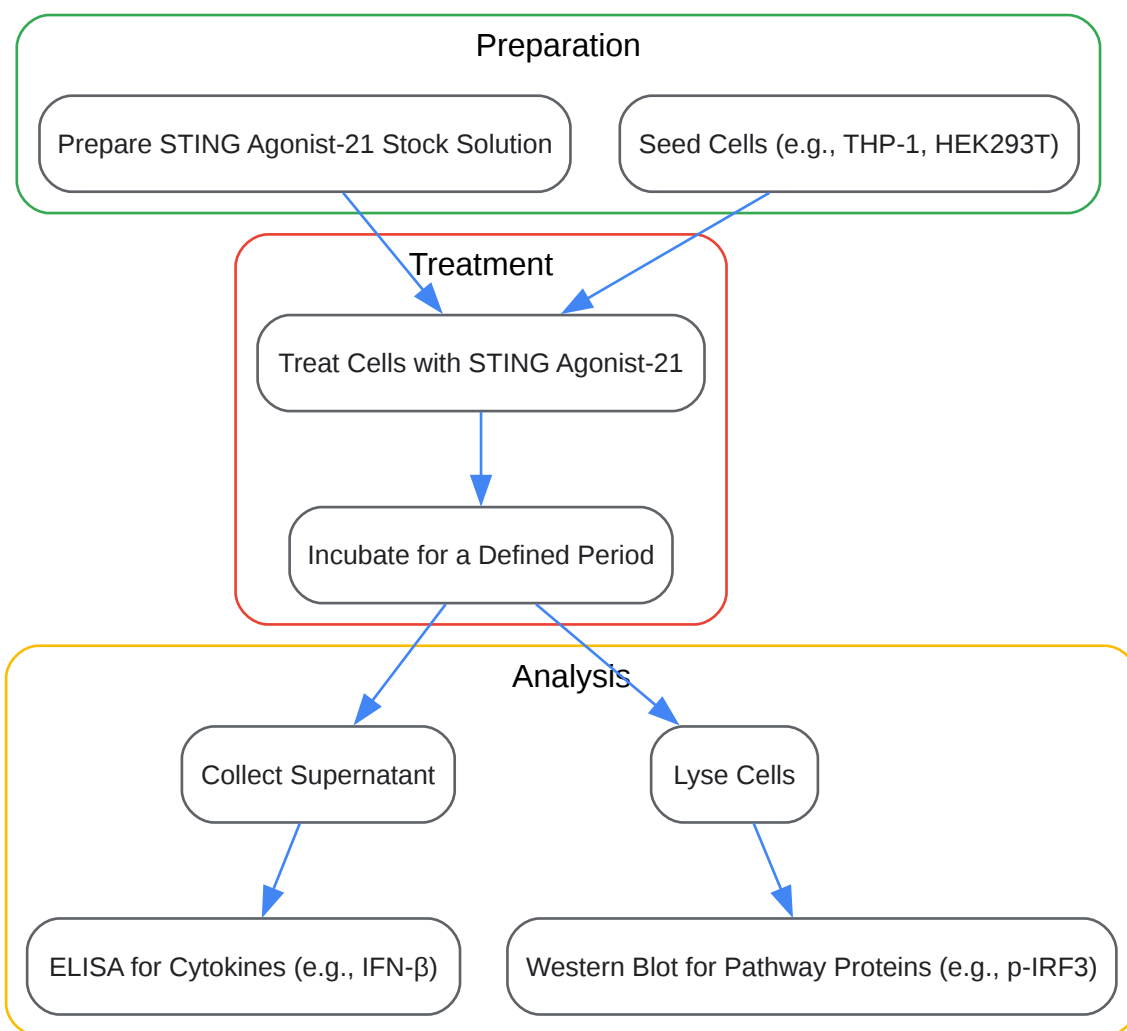
- Store waste containers in a designated and secure area, away from incompatible materials. The storage area should be well-ventilated.

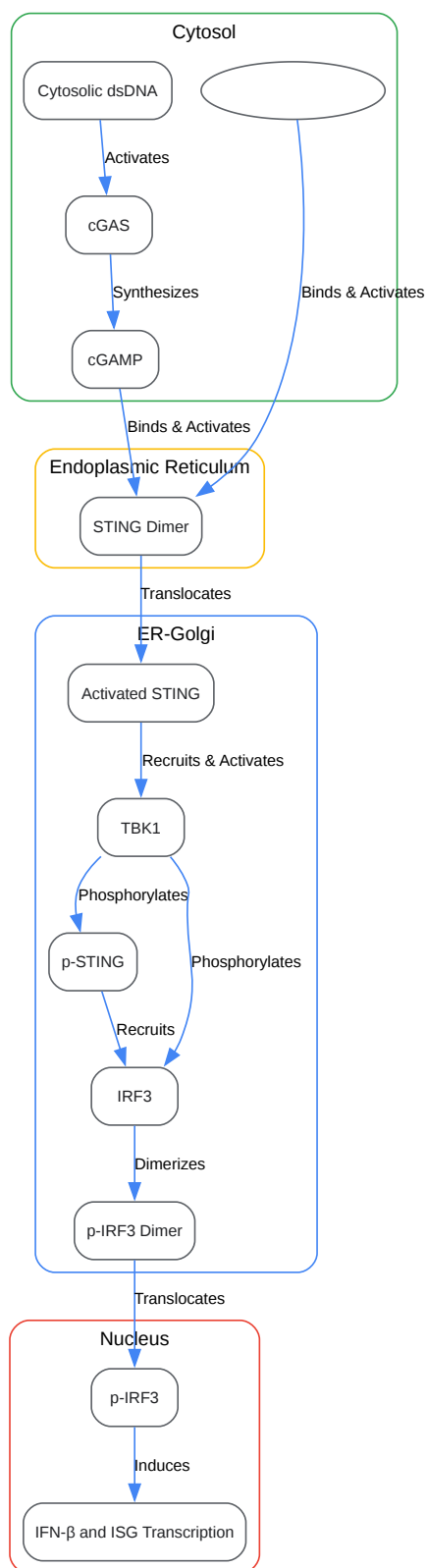
5. Final Disposal:

- Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
- Never dispose of **STING agonist-21** down the drain or in the regular trash.[\[1\]](#)[\[2\]](#)

Experimental Workflow and Signaling Pathway

To provide further context for laboratory use, the following diagrams illustrate a typical experimental workflow for a STING agonist and the canonical STING signaling pathway.





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References

- 1. benchchem.com [benchchem.com]
- 2. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
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